

Comparative Spectroscopic Guide: (3-Hydroxyprop-1-en-1-yl)trimethylazanium Chloride

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Compound of Interest

Compound Name: (3-Hydroxyprop-1-en-1-yl)trimethylazanium chloride

Cat. No.: B11748225

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Executive Summary & Compound Identity

(3-Hydroxyprop-1-en-1-yl)trimethylazanium chloride (CAS: 91725-36-9) is a quaternary ammonium salt characterized by an enammonium structure. Unlike standard cationic reagents (like CHPTAC) which rely on epoxide or chlorohydrin functionality for reactivity, this molecule features a reactive double bond conjugated to the quaternary nitrogen, alongside a primary hydroxyl group.

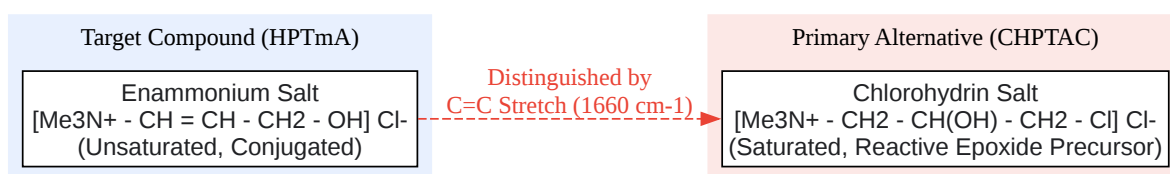
- IUPAC Name: [(E)-3-hydroxyprop-1-enyl]-trimethylazanium chloride
- Common Identifier: 3-Hydroxy-1-propenyl-trimethylammonium chloride (HPTmA)
- Core Application: Functional monomer for cationic polymers, surface modification, and biochemical reagents where a rigid, unsaturated cationic linker is required.

Structural Differentiation

The critical structural distinction lies in the C=C double bond directly attached to the nitrogen atom (

). This creates a unique electronic environment compared to "Allyl" derivatives (

) or saturated analogs.



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Caption: Structural comparison highlighting the conjugated alkene system in HPTmA versus the saturated chlorohydrin backbone of CHPTAC.

FTIR Characterization: The Fingerprint

The FTIR spectrum of HPTmA is defined by the interplay between the electron-withdrawing quaternary ammonium group and the electron-rich hydroxyl/alkene system.

Characteristic Peaks Table

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Significance
O-H	3350 – 3450	Strong, Broad	Stretching	Indicates presence of hydroxyl group. Broadening due to H-bonding with and moisture.
=C-H	3020 – 3060	Medium	Stretching	Critical: Diagnostic for unsaturation. Distinguishes from saturated analogs (Choline, CHPTAC).
C-H (Alkyl)	2920 – 2980	Medium	Stretching	Methyl groups on Nitrogen ().
C=C	1655 – 1675	Medium/Strong	Stretching	Primary Identifier. The attachment often shifts this slightly higher than typical alkenes due to the inductive effect.
N-CH ₃	1470 – 1490	Strong	Bending (Def)	Characteristic "Headgroup" peak for all trimethylammonium salts.

C-O	1050 – 1080	Strong	Stretching	Primary alcohol (). Distinct from secondary alcohols (~1100 cm^{-1}).
C-N	950 – 970	Medium	Stretching	Skeletal vibration of the quaternary center.
=C-H (oop)	900 – 950	Medium	Bending	Out-of-plane bending for trans-disubstituted alkenes (typically ~960 cm^{-1} , shifted by).

Comparative Analysis: HPTmA vs. Alternatives

Researchers often confuse HPTmA with CHPTAC (the standard cationizing agent) or Choline Chloride (a biological standard). The table below outlines how to distinguish them using FTIR.

HPTmA vs. CHPTAC (3-Chloro-2-hydroxypropyltrimethylammonium chloride)

- The Confusion: Both are hygroscopic quaternary salts used to introduce cationic charges.
- The Distinction: CHPTAC is saturated. It lacks the C=C double bond.
- Key Spectral Differences:
 - 1660 cm^{-1} Region: HPTmA shows a distinct C=C peak. CHPTAC is transparent in this region (or shows only weak adsorbed water bending at 1640 cm^{-1}).

- Fingerprint Region: CHPTAC has a C-Cl stretch (often obscured around 700-750 cm^{-1}) and a secondary alcohol C-O stretch ($\sim 1100 \text{ cm}^{-1}$), whereas HPTmA has a primary alcohol C-O stretch ($\sim 1050 \text{ cm}^{-1}$).

HPTmA vs. Choline Chloride

- The Confusion: Choline is the saturated analog of the propenyl chain (minus one carbon/double bond).
- The Distinction: Choline () has no alkene.
- Key Spectral Differences:
 - Choline lacks the =C-H stretch (3050 cm^{-1}) and C=C stretch (1660 cm^{-1}).
 - Choline's C-C backbone vibrations ($1000\text{-}1200 \text{ cm}^{-1}$) are simpler than the conjugated HPTmA system.

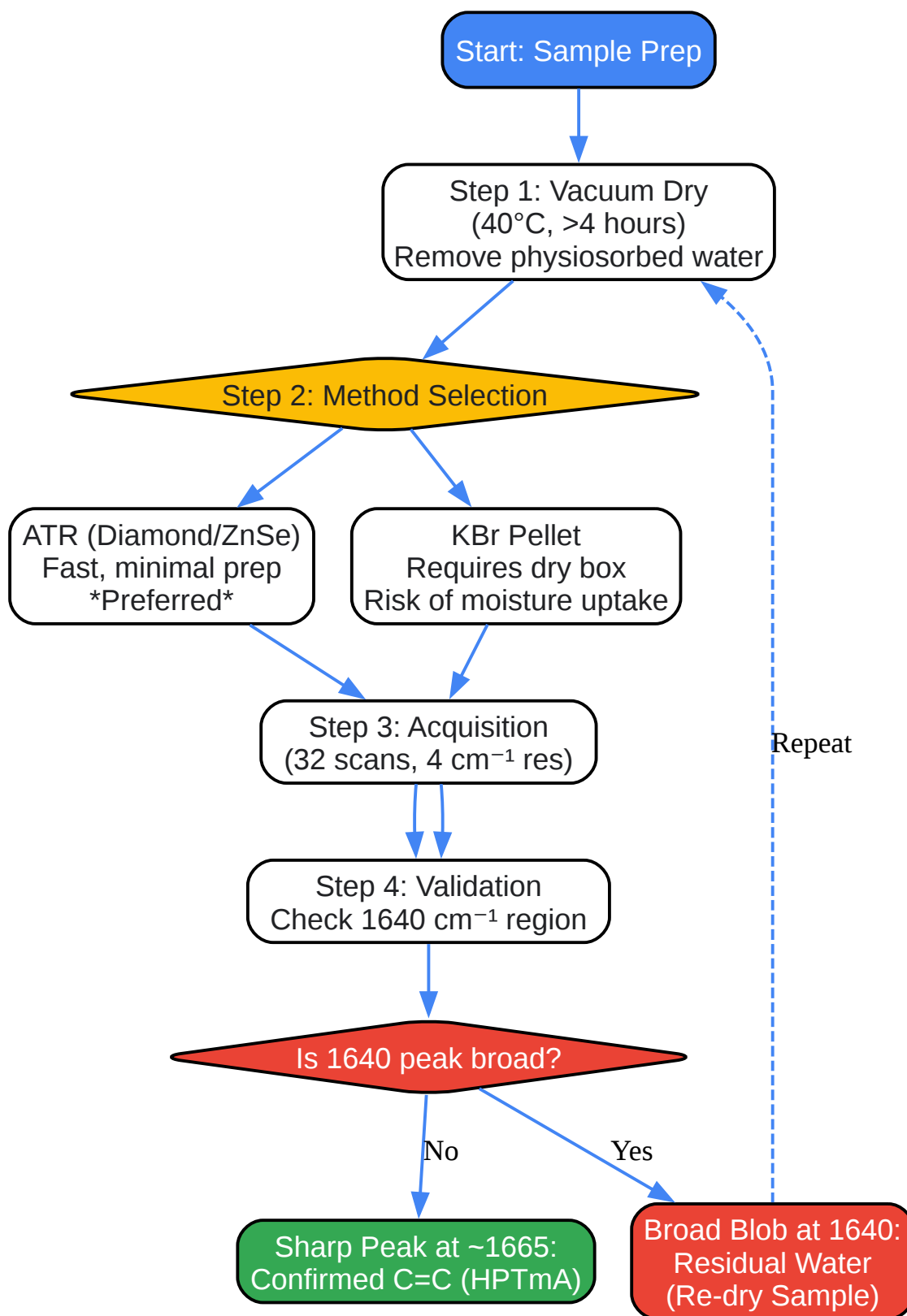
Summary Comparison Table

Feature	HPTmA (Target)	CHPTAC (Alternative)	Choline Chloride (Analog)
Structure	Unsaturated ()	Saturated ()	Saturated ()
C=C Stretch	Present ($\sim 1665 \text{ cm}^{-1}$)	Absent	Absent
=C-H Stretch	Present ($>3000 \text{ cm}^{-1}$)	Absent	Absent
Alcohol Type	Primary ()	Secondary ()	Primary ()
C-O Stretch	$\sim 1060 \text{ cm}^{-1}$	$\sim 1100 \text{ cm}^{-1}$	$\sim 1080 \text{ cm}^{-1}$
C-Cl Stretch	Absent	Present ($\sim 700\text{-}750 \text{ cm}^{-1}$)	Absent

Experimental Protocol: Ensuring Spectral Integrity

Quaternary ammonium salts are extremely hygroscopic. Atmospheric moisture can obliterate the O-H region and create a false "water bending" peak at 1640 cm^{-1} , mimicking a C=C bond.

Validated Workflow for FTIR Analysis



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Caption: Decision tree for eliminating moisture interference in FTIR analysis of hygroscopic ammonium salts.

Critical Steps:

- Drying: Dry the sample in a vacuum oven at 40°C for at least 4 hours before analysis.
- ATR vs. KBr: Use Diamond ATR (Attenuated Total Reflectance). KBr pellets are discouraged as KBr is hygroscopic and can facilitate moisture absorption during grinding, leading to false positives in the 1640 cm^{-1} region.
- Baseline Correction: Perform a background scan immediately before the sample to account for atmospheric water vapor.

References

- National Institute of Standards and Technology (NIST). Trimethylamine hydrochloride Infrared Spectrum. [1] NIST Chemistry WebBook, SRD 69. [1][2] Available at: [\[Link\]](#)
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- Rationale: Source for the comparative "Alternative" compound d
- Coates, J. (2000). Interpretation of Infrared Spectra, A Practical Approach. In: Encyclopedia of Analytical Chemistry. R.A. Meyers (Ed.). John Wiley & Sons Ltd. Rationale: Authoritative text for assigning the C=C (1650 cm^{-1}) and Enammonium spectral shifts.
- PubChem. **(3-Hydroxyprop-1-en-1-yl)trimethylazanium chloride** (CAS 91725-36-9). National Library of Medicine. Available at: [\[Link\]](#)
 - Rationale: Confirmation of chemical structure (Enammonium vs Allyl) and identifiers.

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Sources

- 1. Trimethylamine hydrochloride [webbook.nist.gov]
- 2. Phenyltrimethylammonium chloride [webbook.nist.gov]
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